

CAS number and molecular weight of trans-Cyclohexane-p-bis(C-OTs).

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Compound of Interest

Compound Name: trans-Cyclohexane-p-bis(C-OTs)

Cat. No.: B15621121 Get Quote

Technical Guide: trans-1,4bis(tosyloxymethyl)cyclohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of trans-1,4-bis(tosyloxymethyl)cyclohexane, a bifunctional linker molecule increasingly utilized in the development of targeted protein degraders. This document outlines its chemical properties, a detailed synthesis protocol, and its application in the formation of Proteolysis Targeting Chimeras (PROTACs).

Core Data Presentation

The quantitative data for trans-1,4-bis(tosyloxymethyl)cyclohexane and its precursor, trans-1,4-cyclohexanedimethanol, are summarized below for easy reference and comparison.



Property	Value	Reference
Chemical Name	trans-1,4- bis(tosyloxymethyl)cyclohexan e	-
Synonym	trans-Cyclohexane-p-bis(C- OTs)	-
CAS Number	Not explicitly found in searches; may not be individually assigned	-
Molecular Formula	C22H28O6S2	Calculated
Molecular Weight	452.59 g/mol	Calculated
Precursor Name	trans-1,4- Cyclohexanedimethanol	INVALID-LINK
Precursor CAS Number	3236-48-4	INVALID-LINK
Precursor Mol. Wt.	144.21 g/mol	INVALID-LINK

Experimental Protocols

The following section details a general experimental protocol for the synthesis of trans-1,4-bis(tosyloxymethyl)cyclohexane from its diol precursor. This procedure is based on standard organic synthesis methodologies for tosylation of alcohols.

Synthesis of trans-1,4-bis(tosyloxymethyl)cyclohexane

Materials:

- trans-1,4-Cyclohexanedimethanol
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)



- Hydrochloric acid (HCl), 1 M solution
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve trans-1,4-cyclohexanedimethanol (1 equivalent) in anhydrous dichloromethane.
- Addition of Pyridine: Cool the solution to 0 °C using an ice bath and add anhydrous pyridine (2.5-3 equivalents).
- Addition of Tosyl Chloride: To the stirred solution, add p-toluenesulfonyl chloride (2.2 equivalents) portion-wise, maintaining the temperature at 0 °C.
- Reaction Progression: Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup:
 - Quench the reaction by slowly adding 1 M HCl solution.
 - Separate the organic layer and wash sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexanes and ethyl acetate) to yield pure trans-1,4-



bis(tosyloxymethyl)cyclohexane.

Application in PROTAC Synthesis

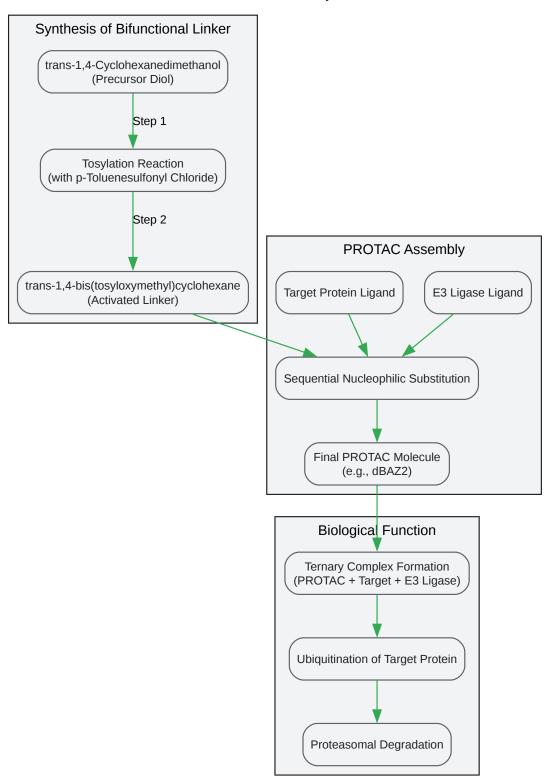
trans-1,4-bis(tosyloxymethyl)cyclohexane serves as a rigid linker in the synthesis of PROTACs. One notable application is in the creation of the BAZ2A/B degrader, dBAZ2.[1] The tosyl groups act as good leaving groups, facilitating the attachment of the two different ligands required for the PROTAC's function: one that binds to the target protein and another that recruits an E3 ubiquitin ligase.

Logical Workflow for PROTAC Synthesis using trans-1,4-bis(tosyloxymethyl)cyclohexane

The following diagram illustrates the logical workflow for the synthesis of a PROTAC, such as dBAZ2, utilizing the trans-1,4-bis(tosyloxymethyl)cyclohexane linker.



Workflow for PROTAC Synthesis



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Caption: Logical workflow for the synthesis and function of a PROTAC using the cyclohexane-based linker.

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References

- 1. medchemexpress.com [medchemexpress.com]
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